

# Application Notes and Protocols for ONX-0914

## TFA Solution Preparation

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### Compound of Interest

Compound Name: ONX-0914 TFA

Cat. No.: B10824678

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the dissolution and preparation of ONX-0914 trifluoroacetate (TFA) salt solutions for use in research and drug development applications. ONX-0914 is a potent and selective inhibitor of the immunoproteasome subunit LMP7 (low-molecular mass polypeptide-7), also known as  $\beta 5i$ .<sup>[1][2][3]</sup> It has demonstrated potential in the study of autoimmune diseases, cancer, and other inflammatory conditions.<sup>[4][5]</sup>

## Chemical and Physical Properties

A clear understanding of the physicochemical properties of **ONX-0914 TFA** is crucial for its proper handling and use in experimental settings.

Property	Value	Source
Synonyms	PR-957 TFA	[1][2]
Molecular Weight	694.7 g/mol	[1]
Appearance	Solid	[2]
Solubility (25°C)	DMSO: ≥ 90 mg/mL Ethanol: ≥ 69 mg/mL Water: Insoluble	[1][6]
Storage	Store solid at 2-8°C, dry and sealed.[1] Stock solutions: -80°C for up to 6 months; -20°C for up to 1 month.[2] Avoid repeated freeze-thaw cycles.[2]	

## Recommended Solvents and Stock Solution Preparation

The choice of solvent is critical for ensuring the complete dissolution and stability of **ONX-0914 TFA**.

Recommended Solvents:

- Dimethyl sulfoxide (DMSO): The most common and highly recommended solvent for preparing high-concentration stock solutions.[1][6]
- Ethanol (EtOH): Can also be used to dissolve **ONX-0914 TFA**. [6]

Protocol for Preparing a 10 mM DMSO Stock Solution:

- Materials:
  - **ONX-0914 TFA** solid
  - Anhydrous, sterile dimethyl sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Water bath or heating block set to 37°C
- Procedure:
  1. Equilibrate the **ONX-0914 TFA** vial to room temperature before opening to prevent condensation.
  2. Weigh the required amount of **ONX-0914 TFA** solid in a sterile tube. For example, for 1 mL of a 10 mM stock solution, weigh out 6.947 mg of **ONX-0914 TFA** (Molecular Weight = 694.7 g/mol ).
  3. Add the appropriate volume of sterile DMSO to the solid. For a 10 mM solution, add 1 mL of DMSO for every 6.947 mg of **ONX-0914 TFA**.
  4. Vortex the solution thoroughly to ensure complete dissolution. Gentle warming at 37°C for a few minutes can aid in dissolution if necessary.[6]
  5. Once completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[2]
  6. Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[2]

## Experimental Protocols

### 3.1. Preparation of Working Solutions for Cell-Based Assays

For most in vitro cell culture experiments, the high-concentration DMSO stock solution needs to be further diluted in a cell culture medium to the desired final concentration.

- Materials:

- 10 mM **ONX-0914 TFA** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes and pipette tips
- Procedure:
  1. Thaw a single-use aliquot of the 10 mM **ONX-0914 TFA** stock solution at room temperature.
  2. Perform a serial dilution of the stock solution in a sterile cell culture medium to achieve the final desired concentration. It is critical to ensure that the final concentration of DMSO in the cell culture medium is non-toxic to the cells (typically  $\leq 0.5\%$ ).
  3. For example, to prepare a 100 nM working solution in 10 mL of media:
    - Prepare an intermediate dilution by adding 1  $\mu\text{L}$  of the 10 mM stock solution to 999  $\mu\text{L}$  of cell culture medium (results in a 10  $\mu\text{M}$  solution).
    - Add 100  $\mu\text{L}$  of the 10  $\mu\text{M}$  intermediate solution to 9.9 mL of cell culture medium to achieve the final 100 nM concentration. The final DMSO concentration will be 0.001%.
  4. Add the final working solution to your cell cultures. Always include a vehicle control (cell culture medium with the same final concentration of DMSO) in your experiments.

### 3.2. Preparation for In Vivo Administration

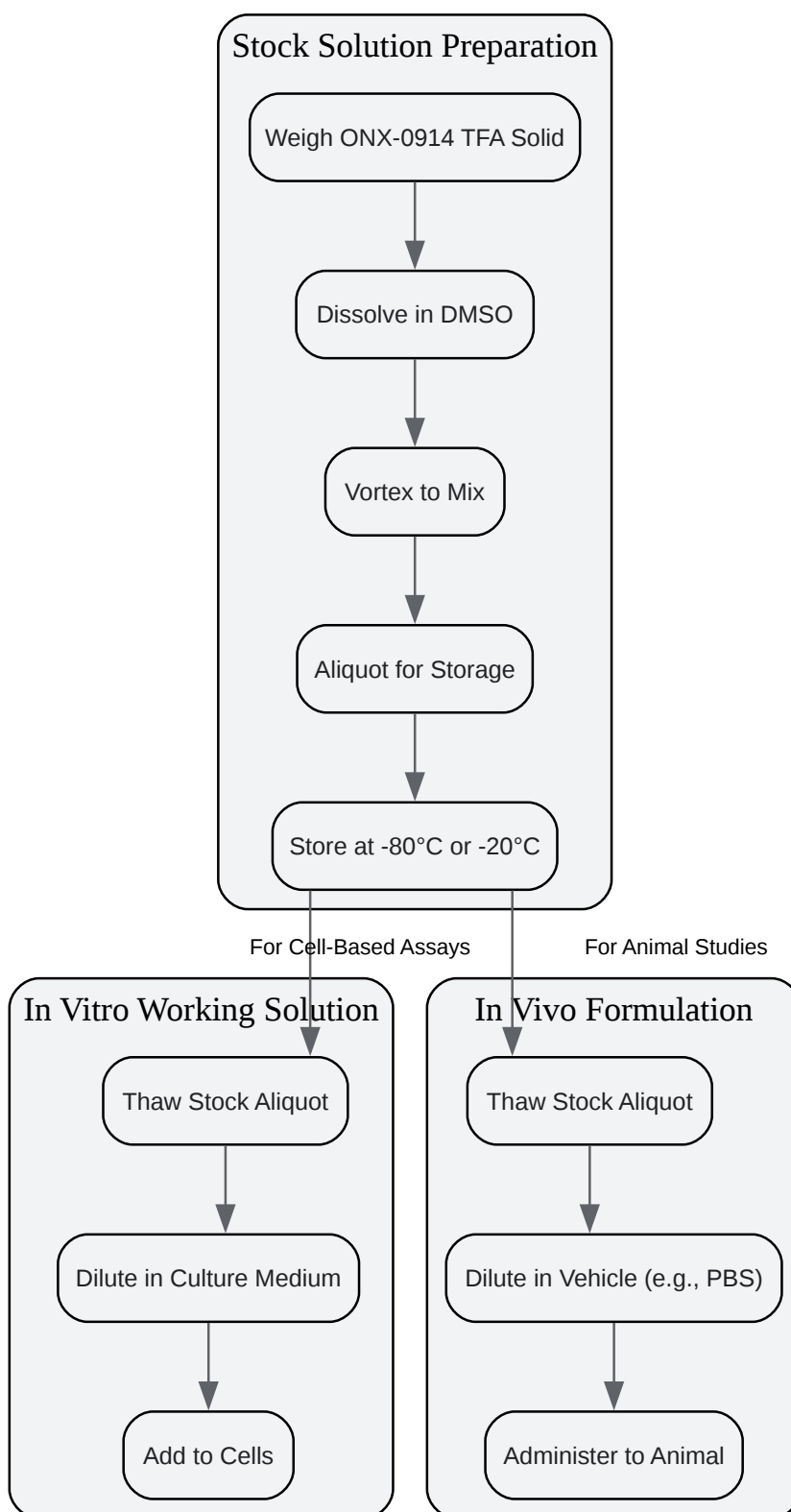
For animal studies, **ONX-0914 TFA** is typically formulated for intravenous (i.v.) or intraperitoneal (i.p.) injection.

- Materials:
  - **ONX-0914 TFA** solid
  - DMSO
  - Phosphate-buffered saline (PBS) or other suitable vehicle

- Sterile vials and syringes
- Procedure for a 4% DMSO in PBS Formulation:[7]
  1. Dissolve the required amount of **ONX-0914 TFA** in DMSO to create a concentrated stock.
  2. Dilute the DMSO stock solution with sterile PBS (pre-warmed to 37°C to prevent precipitation) to the final desired concentration for injection.[7] The final DMSO concentration should be kept low (e.g., 4%) to minimize toxicity.[7]
  3. For example, to prepare 1 mL of a 1 mg/mL solution for injection with 4% DMSO:
    - Dissolve 25 mg of **ONX-0914 TFA** in 1 mL of DMSO (25 mg/mL stock).
    - Add 40 µL of the 25 mg/mL stock to 960 µL of sterile, warm PBS.
  4. Administer the solution to the animals via the desired route (e.g., i.v. or i.p.).[2][7] A common dosage used in mouse models is in the range of 2-10 mg/kg.[2]

## Mandatory Visualizations

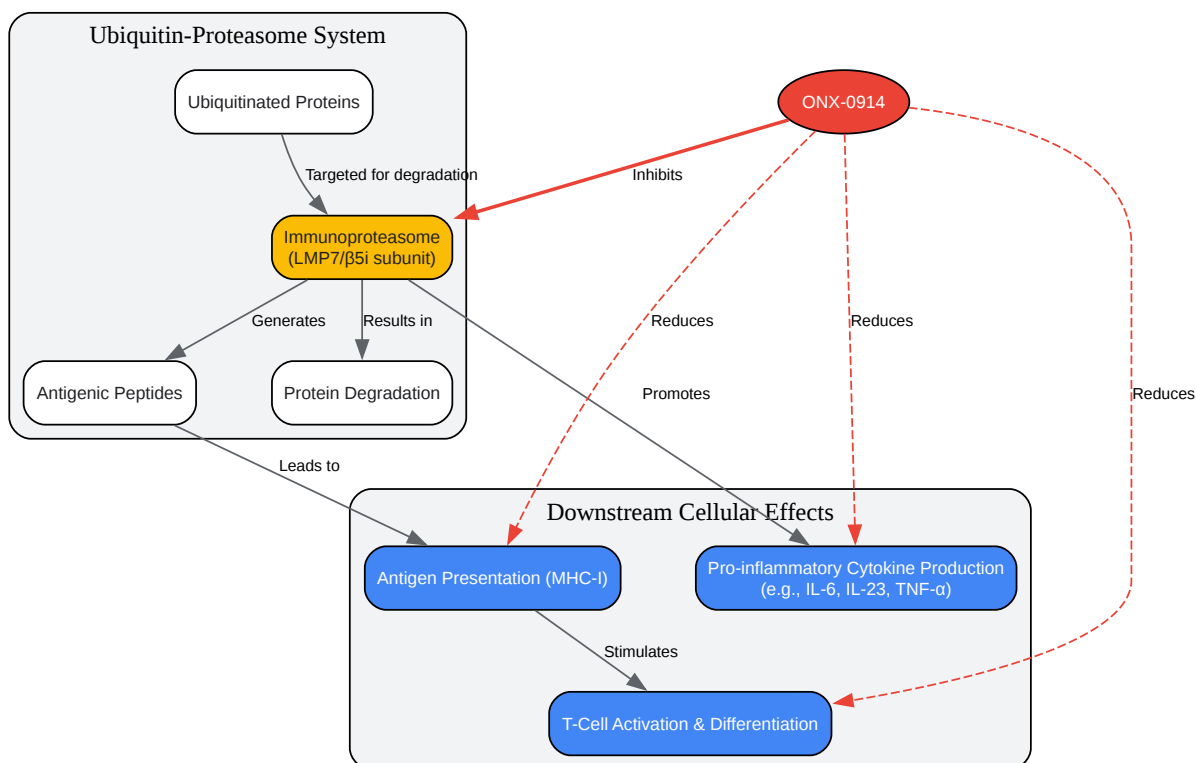
Experimental Workflow for **ONX-0914 TFA** Solution Preparation



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Caption: Workflow for preparing **ONX-0914 TFA** solutions.

## ONX-0914 Inhibition of the Immunoproteasome Signaling Pathway



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Caption: ONX-0914 inhibits the LMP7 subunit of the immunoproteasome.

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